An In-depth Technical Guide to the Physical and Chemical Properties of Lindestrene

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Compound of Interest

Compound Name: *Lindestrene*

Cat. No.: *B16165292*

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Introduction

Lindestrene is a naturally occurring furanosesquiterpene found in various plant species, most notably in the oleo-gum resin of Commiphora myrrha (myrrh) and in plants of the Lindera genus.[1][2] As a constituent of essential oils and extracts with a long history of use in traditional medicine, **Lindestrene** is of significant interest to researchers in pharmacognosy, natural product chemistry, and drug development.[3] This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Lindestrene**, including detailed experimental protocols and pathway visualizations to support further scientific investigation.

Chemical and Physical Properties

Lindestrene is an unstable oil that can rapidly autoxidize when exposed to air at room temperature, forming a resinous substance. Its chemical identity and physical characteristics are summarized below.

Identifiers and Formula

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Property	Value	Source
IUPAC Name	(4aS,8aS)-3,8a-dimethyl-5-methylidene-4,4a,6,9-tetrahydrobenzo[f][1]benzofuran	PubChem[1]
Molecular Formula	$C_{15}H_{18}O$	PubChem[1]
CAS Number	2221-88-7	Scent.vn[4]
Canonical SMILES	CC1=COC2=C1C[C@H]3C(=C)CC=C[C@@]3(C2)C	PubChem[1]
InChI	InChI=1S/C15H18O/c1-10-5-4-6-15(3)8-14-12(7-13(10)15)11(2)9-16-14/h4,6,9,13H,1,5,7-8H2,2-3H3/t13-,15+/m0/s1	PubChem[1]

Physicochemical Data

Property	Value	Source
Molecular Weight	214.30 g/mol	PubChem[1]
Boiling Point (est.)	319 °C	Scent.vn[4]
Flash Point (est.)	143.45 °C	Scent.vn[4]
Vapor Pressure (est.)	Not specified, very slow evaporation rate	Scent.vn[4]
Water Solubility (est.)	0.6789 mg/L @ 25 °C	The Good Scents Company[5]
XLogP3-AA	3.7	Scent.vn[4]

Spectroscopic Analysis

Spectroscopic methods are essential for the identification and structural elucidation of **Lindestrene**. While a comprehensive public database of its spectra is not readily available, typical analytical approaches are described below.

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Mass Spectrometry (MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is commonly used to identify **Lindestrene** in essential oil extracts. The PubChem database lists GC-MS data with notable fragments at m/z values of 138, 109, and 106.[1] The molecular ion peak $[M]^+$ would be observed at approximately m/z 214.30. Fragmentation patterns are analyzed to confirm the core structure and functional groups of the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H-NMR and ^{13}C-NMR spectroscopy are critical for confirming the detailed structure of **Lindestrene**, including the stereochemistry. Although specific spectral data is not provided in the readily available literature, the synthesis papers allude to the use of NMR to confirm the structure of intermediates and the final product. A typical protocol for NMR analysis would involve dissolving a purified sample of **Lindestrene** in a deuterated solvent (e.g., $CDCl_3$) and acquiring spectra on a high-field NMR spectrometer.

Infrared (IR) Spectroscopy

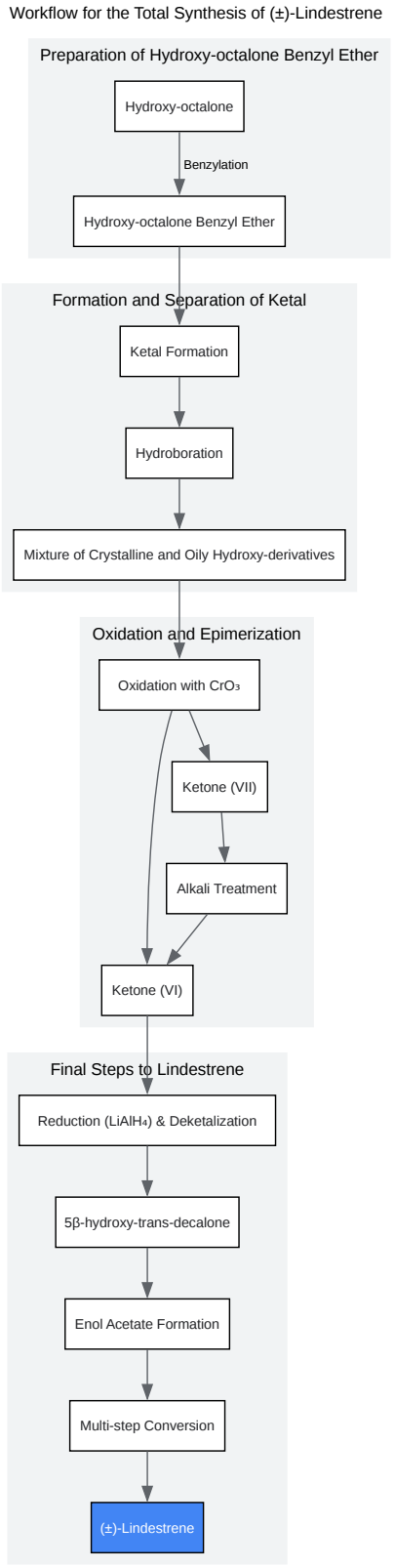
IR spectroscopy is used to identify the functional groups present in a molecule. For **Lindestrene**, the IR spectrum would be expected to show characteristic peaks for C-H bonds (alkane and alkene), C=C double bonds, and the C-O-C ether linkage of the furan ring. The absence of a strong, broad peak around 3300 cm^{-1} would confirm the absence of a hydroxyl group, and the absence of a strong peak around 1700 cm^{-1} would confirm the absence of a carbonyl group.[6][7]

Experimental Protocols

Total Synthesis of (±)-Lindestrene

The total synthesis of racemic **lindestrene** provides definitive confirmation of its structure.[8][9] The following workflow is based on the synthesis reported by Minato and Nagasaki.

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Caption: Synthetic pathway for (±)-**Lindestrene**.

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Methodology:

- Starting Material: The synthesis begins with a readily available hydroxy-octalone.
- Protection and Ketalization: The hydroxyl group is protected as a benzyl ether, followed by conversion into a ketal.
- Hydroboration: The ketal undergoes hydroboration, resulting in a mixture of a crystalline compound and an oily hydroxy-derivative.
- Oxidation: The mixture is oxidized using chromium trioxide in pyridine to yield two different ketones. The undesired ketone can be epimerized to the desired one with an alkali treatment.
- Reduction and Deketalization: The desired ketone is reduced with lithium aluminum hydride, followed by deketalization with acetic acid to produce a 5β-hydroxy-trans-decalone.
- Final Conversion: This intermediate is then converted through several steps, including the formation of an enol acetate and a Reformatsky reaction, to ultimately yield (±)-**Lindestrene**.

Extraction from Natural Sources

Lindestrene is a major component of the essential oil of Commiphora myrrha.[10][11]
Methodology:

- Source Material: Oleo-gum resin of Commiphora myrrha.
- Extraction Method: Supercritical fluid extraction (SFE) with carbon dioxide is an effective method for obtaining the volatile oil.[11] Hydrodistillation or steam distillation can also be used.[11]
- Extraction Parameters (SFE): The oil can be obtained at 9.0 MPa and 50°C with a CO_2 flow of 1.5 kg/h .[11]
- Analysis: The resulting extract is then analyzed by GC-MS to identify and quantify its components, including **Lindestrene**. In one study, **Lindestrene** constituted 12.9% of the SFE extract.[11]

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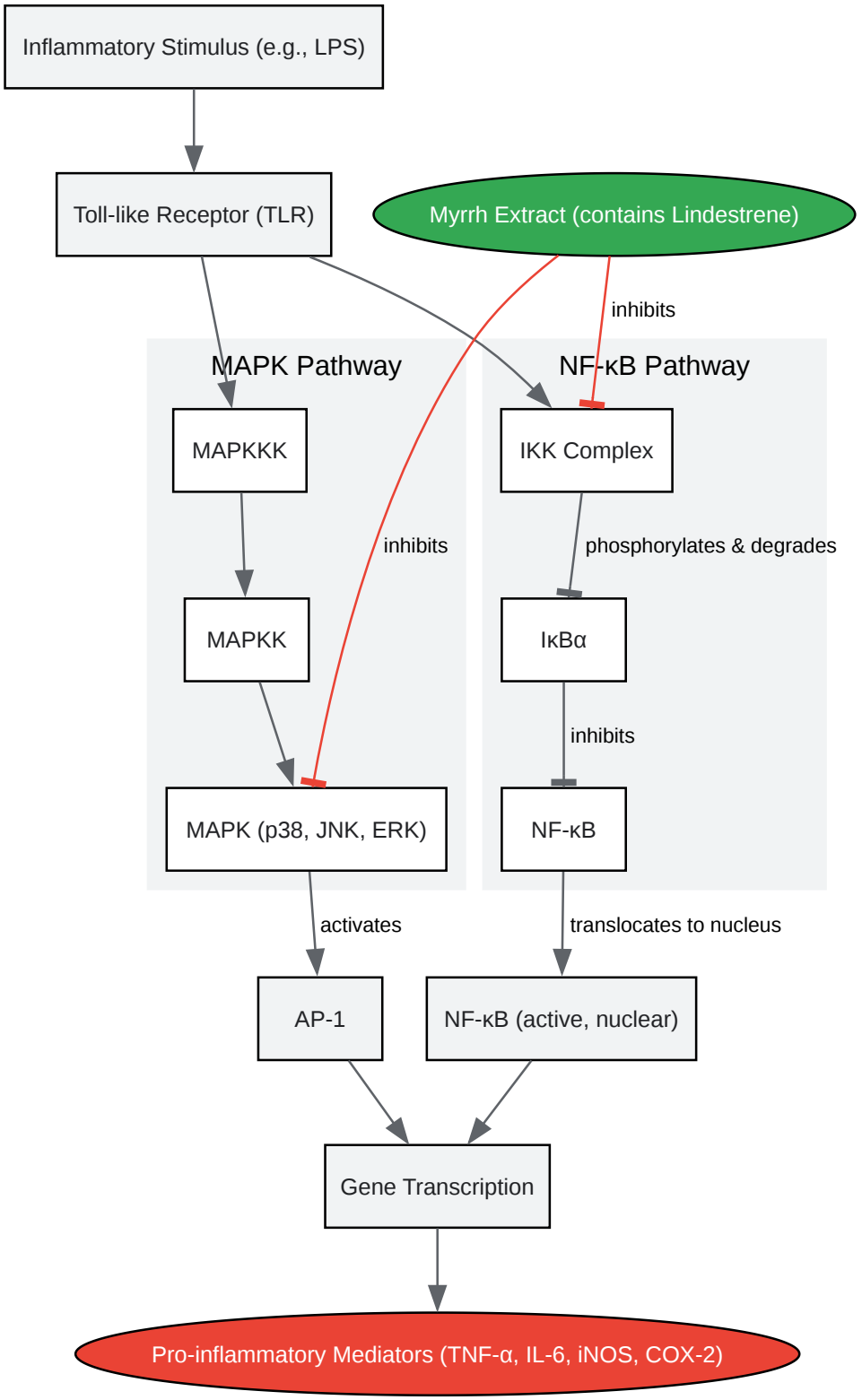
Biological Activity and Signaling Pathways

While **Lindestrene** has not been extensively characterized for its individual anticancer or anti-inflammatory properties, it is a significant component of plant extracts that exhibit these activities.[12] The biological effects of myrrh are often attributed to a synergistic action of its constituents, including furanosesquiterpenoids like **Lindestrene**.[3][12]

Extracts from plants containing **Lindestrene**, such as Commiphora myrrha and Lindera erythrocarpa, have been shown to modulate key inflammatory signaling pathways.[13][14] The anti-inflammatory effects are often mediated through the inhibition of the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF-κB) signaling cascades.[13][14]

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General Inflammatory Signaling Pathway Modulated by Myrrh Extracts



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